

# Operational Disposal Guide: N-ethyl-3-iodo-4-methylbenzamide

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## Compound of Interest

Compound Name: *N-ethyl-3-iodo-4-methylbenzamide*

CAS No.: 1311872-57-7

Cat. No.: B2469467

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## Part 1: Executive Safety Summary

Status: Hazardous Chemical Waste (Halogenated) Immediate Action: Segregate from non-halogenated solvents. Do not dispose of down the drain. Primary Hazard: Irritant (Skin/Eye/Respiratory); Potential Iodine gas release if exposed to strong oxidizers or extreme heat.

## Part 2: Chemical Profile & Hazard Identification

Before initiating disposal, verify the chemical identity against the container label. This compound is a halogenated aromatic amide commonly used as a pharmaceutical intermediate.

Property	Data	Operational Implication
Chemical Name	N-ethyl-3-iodo-4-methylbenzamide	Must be listed on waste tags.
Molecular Weight	~289.11 g/mol	Likely a solid at room temperature.
Functional Groups	Aryl Iodide, Amide, Alkyl	Classify as Halogenated Organic.
Waste Stream	Halogenated Organic (Solid or Liquid solution)	DO NOT MIX with non-halogenated waste streams (e.g., pure acetone/ethanol) if your facility separates them.
Incompatibilities	Strong Oxidizers, Strong Acids	Can liberate toxic Iodine vapor ( ).

GHS Classification (Derived from Structural Analogs):

- Warning: Causes skin irritation (H315).
- Warning: Causes serious eye irritation (H319).
- Warning: May cause respiratory irritation (H335).

## Part 3: Step-by-Step Disposal Protocol

### Phase 1: Segregation & Pre-Treatment

The Golden Rule: Because this molecule contains Iodine, it must be segregated into the Halogenated Waste stream.

- Why? Incineration of halogenated compounds generates acidic gases (like HI or HCl) requiring scrubbers. Mixing this with non-halogenated fuel-blending waste can damage incinerators or violate emissions permits.

- Isolate the Material:
  - Solids: Collect pure solid substance in a wide-mouth HDPE (High-Density Polyethylene) jar.
  - Solutions: If dissolved (e.g., in DMSO or DCM), pour into the "Halogenated Solvent" carboy.
- Check Compatibility: Ensure the waste container does not contain strong oxidizers (e.g., Peroxides, Nitric Acid), which could react with the aryl iodide to release purple iodine gas.

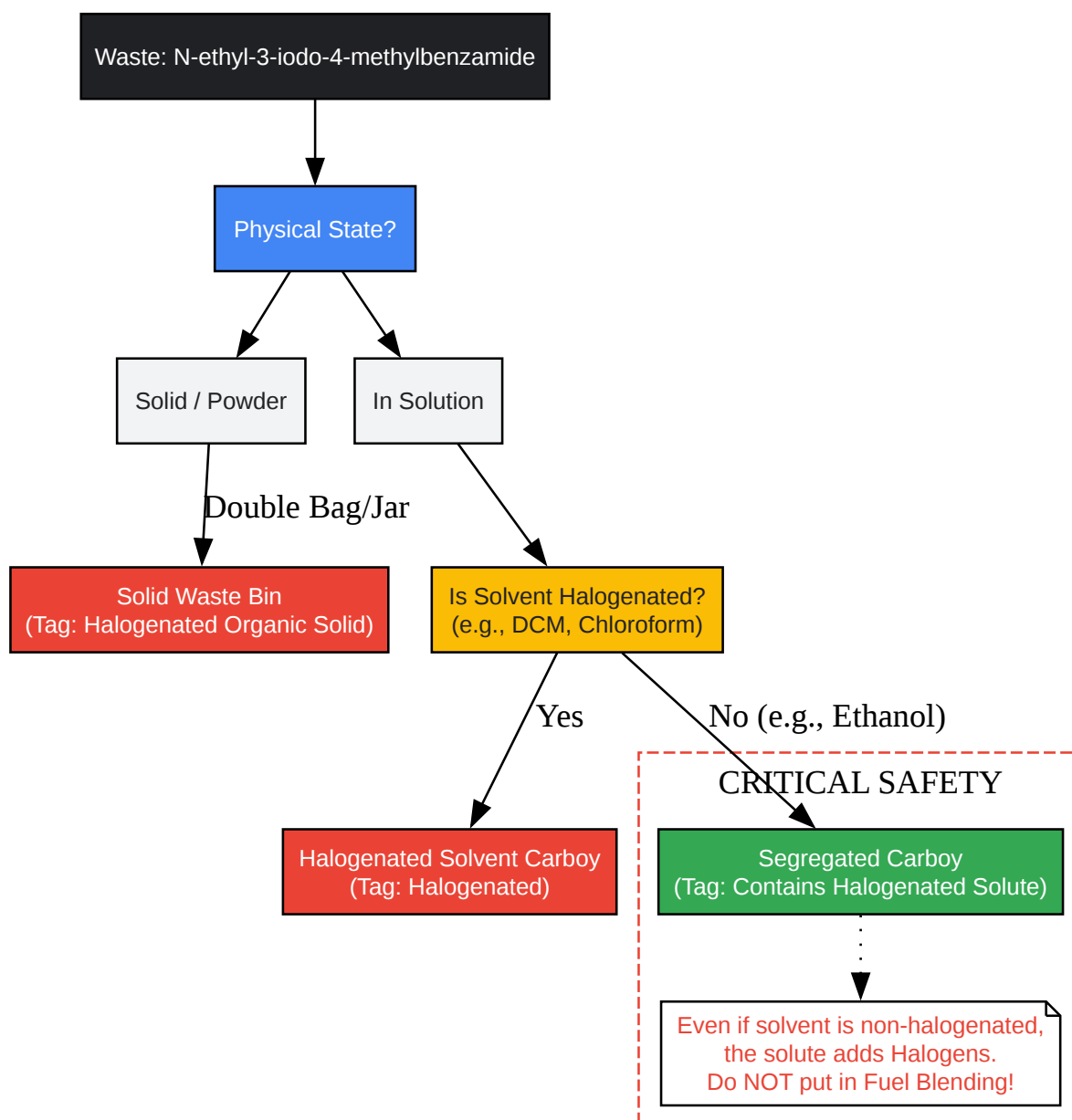
## Phase 2: Packaging & Labeling

Follow this protocol to ensure compliance with RCRA (USA) or local hazardous waste regulations.

- Container: Use an amber glass or HDPE container with a screw-top lid. Avoid metal containers (iodides can be corrosive to certain metals over time).
- Labeling: Attach a hazardous waste tag immediately.
  - Constituents: Write "**N-ethyl-3-iodo-4-methylbenzamide**" (do not use abbreviations).
  - Hazard Checkbox: Check "Toxic" and "Irritant".

## Phase 3: Waste Stream Logic (Visualization)

The following decision tree illustrates the critical segregation logic required for this compound.



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Figure 1: Decision matrix for segregating **N-ethyl-3-iodo-4-methylbenzamide** waste. Note the critical path for solutions in non-halogenated solvents.

## Part 4: Emergency Procedures

### Scenario A: Spillage (Solid)

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[1] If powder is fine, use a N95 dust mask.
- Containment: Cover spill with wet paper towels to prevent dust generation.
- Cleanup: Scoop material into a waste jar. Wipe area with soap and water.[2][3][4]
- Disposal: Place cleanup materials (towels/gloves) into the Solid Hazardous Waste bin.

#### Scenario B: Exposure

- Skin Contact: Wash with soap and water for 15 minutes.[2] This compound is lipophilic; soap is essential.
- Eye Contact: Flush immediately with water for 15 minutes.[2][3] Seek medical attention if irritation persists.

## Part 5: Regulatory & Compliance Data

Regulation	Classification	Code
RCRA (USA)	Not P-listed or U-listed specifically.	Classify as D001 (if ignitable solvent) or General Hazardous Waste due to toxicity characteristics.
EU Waste Code	Organic chemical waste containing halogens.	16 05 08* (Discarded organic chemicals consisting of or containing hazardous substances).
DOT (Transport)	Not regulated as dangerous goods unless in solution with flammable solvents.	Verify solvent properties if transporting.

## References

- PubChem.3-chloro-N-ethyl-4-iodo-N-methylbenzamide (Compound Summary). National Library of Medicine.[5] Retrieved from [[Link](#)] (Used as structural analog for hazard

derivation).

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- US Environmental Protection Agency (EPA). Hazardous Waste Generators: Categories and Requirements. Retrieved from [[Link](#)]

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## Sources

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